

# 2,3-Difluoro-4-hydroxybenzaldehyde molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Difluoro-4-hydroxybenzaldehyde

Cat. No.: B1323130

[Get Quote](#)

An In-depth Technical Guide to **2,3-Difluoro-4-hydroxybenzaldehyde** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Difluoro-4-hydroxybenzaldehyde**, a key chemical intermediate in the pharmaceutical industry. It is intended for researchers, scientists, and professionals involved in drug discovery and development who require detailed information on the compound's properties, synthesis, and applications.

## Core Chemical and Physical Properties

**2,3-Difluoro-4-hydroxybenzaldehyde** is a fluorinated aromatic aldehyde. The presence of fluorine atoms significantly influences its chemical reactivity and biological activity, making it a valuable building block in medicinal chemistry.

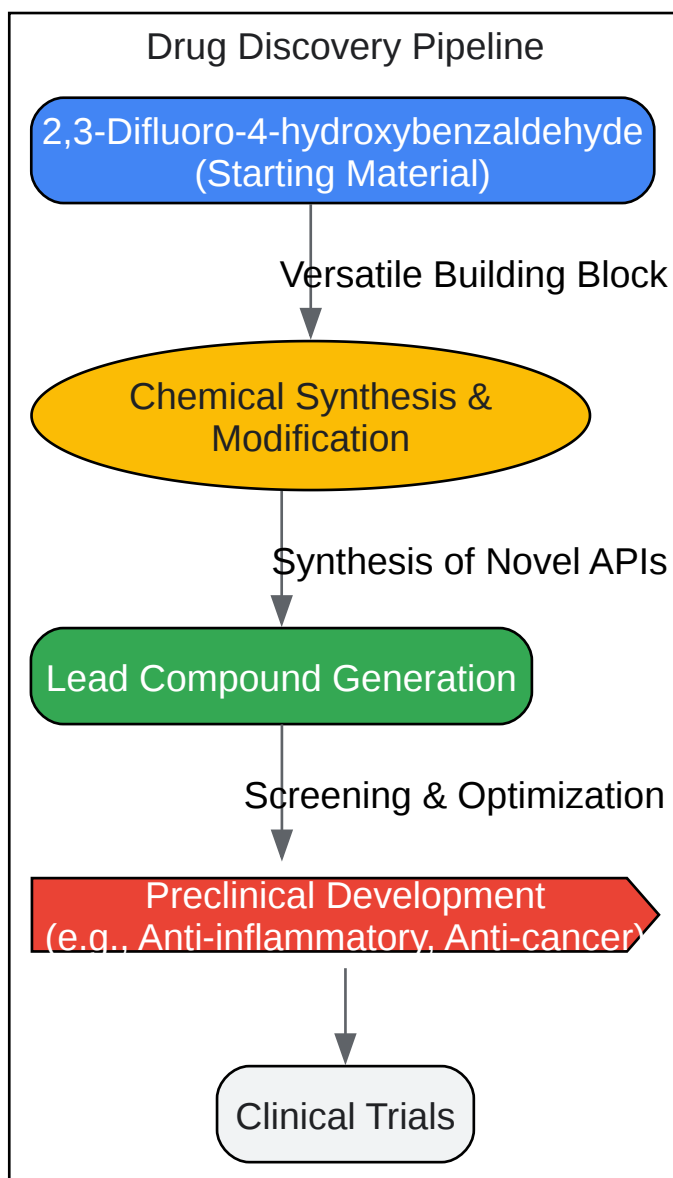
Table 1: Physicochemical Properties of **2,3-Difluoro-4-hydroxybenzaldehyde**

Property	Value	Reference(s)
Molecular Weight	158.11 g/mol	[1]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> F <sub>2</sub> O <sub>2</sub>	[1][2][3]
CAS Number	676500-39-3	[1][2]
Appearance	Cream or pink powder	[3]
Melting Point	138.0 - 145.0 °C	[3]
Purity (Typical)	≥97.0%	[2][3]
IUPAC Name	2,3-difluoro-4-hydroxybenzaldehyde	[3]
SMILES	<chem>OC1=C(F)C(F)=C(C=O)C=C1</chem>	[3]
InChI Key	KTGPDDPEVRJSFY-UHFFFAOYSA-N	[3]

## Role in Pharmaceutical Synthesis and Drug Development

**2,3-Difluoro-4-hydroxybenzaldehyde** serves as a critical starting material and intermediate for the synthesis of complex active pharmaceutical ingredients (APIs).[4] Its unique structure, featuring both electron-withdrawing fluorine atoms and reactive aldehyde and hydroxyl groups, allows for diverse chemical modifications.

This compound is particularly valuable in the development of novel therapeutic agents, with applications in creating anti-inflammatory treatments and anti-cancer therapies.[4] The fluorinated benzaldehyde moiety is a common feature in modern medicinal chemistry, often incorporated to enhance metabolic stability, binding affinity, and other pharmacokinetic properties of drug candidates.



[Click to download full resolution via product page](#)

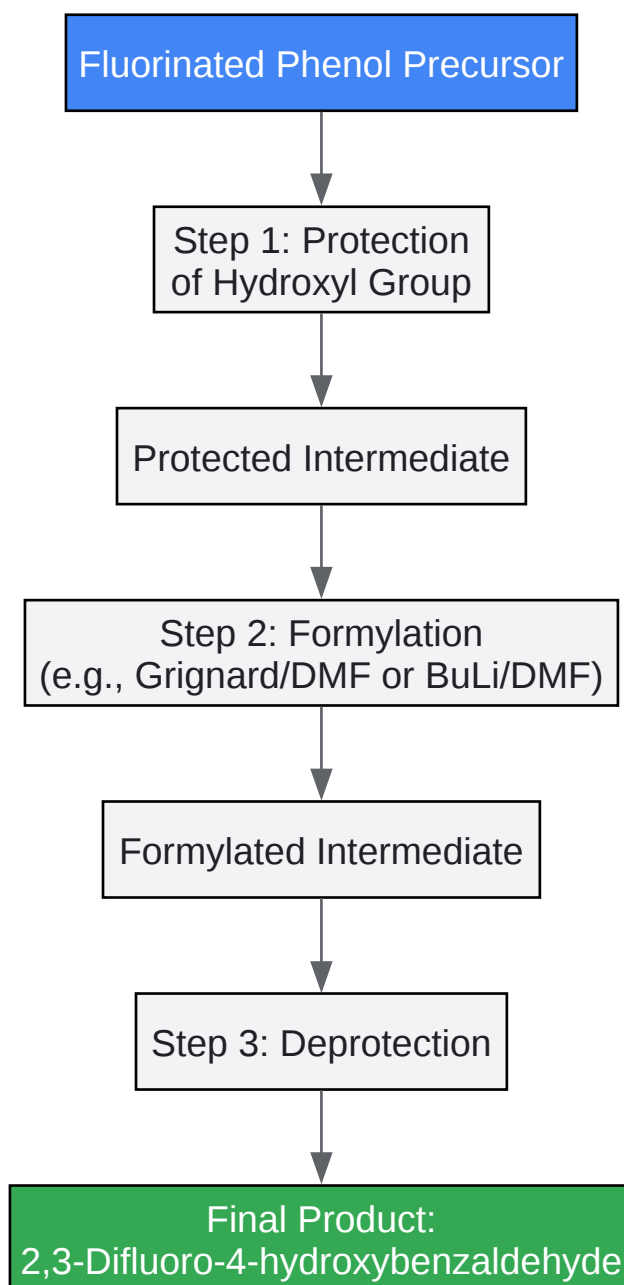
Caption: Role as a key building block in drug development.

## Experimental Protocols

### General Synthetic Workflow

The synthesis of substituted hydroxybenzaldehydes often involves a multi-step process that includes the protection of reactive functional groups, introduction of the aldehyde group (formylation), and subsequent deprotection. While specific conditions vary, a generalizable

workflow provides a foundational understanding. A representative synthesis for a similar compound, 2-fluoro-4-hydroxybenzaldehyde, involves protecting the hydroxyl group of a fluorophenol precursor, followed by a formylation reaction (e.g., using a Grignard reagent and DMF), and finally, deprotection to yield the target aldehyde.[5]



[Click to download full resolution via product page](#)

Caption: General synthetic workflow for hydroxybenzaldehydes.

## Quality Control and Analysis

Purity assessment is critical for ensuring reproducible results in downstream applications. A common analytical method is Gas Chromatography (GC).

Table 2: Example Quality Control Parameters

Parameter	Method	Specification	Reference
Assay	Gas Chromatography (GC)	≥97.5%	[3]
Identity	Conforms to structure (e.g., via NMR, IR)	-	-
Melting Point	Capillary Method	138.0 - 145.0 °C	[3]

## Safety, Handling, and Storage

Proper handling and storage are essential when working with **2,3-Difluoro-4-hydroxybenzaldehyde** to ensure personnel safety and maintain compound integrity.

Table 3: Hazard and Safety Information

Category	Information	Reference(s)
GHS Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335).	[6]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection, and face protection. Use in a well-ventilated area.	[6][7]
Handling	Avoid breathing dust, fumes, or vapors. Avoid contact with skin and eyes. Wash hands thoroughly after handling.	[6][7]
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up.	[6]
Spill Response	Clear area. Contain spill with sand, earth, or vermiculite. Collect recoverable product into labeled containers. Prevent spillage from entering drains or waterways.	[7]
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.	[6]

This guide consolidates key technical data and procedural information to support the effective use of **2,3-Difluoro-4-hydroxybenzaldehyde** in research and development settings. Its versatile nature and strategic importance in synthesizing high-value pharmaceutical compounds underscore its significance in modern drug discovery.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. rheniumshop.co.il [rheniumshop.co.il]
- 2. calpaclab.com [calpaclab.com]
- 3. 2,3-Difluoro-4-hydroxybenzaldehyde, 98%, Thermo Scientific Chemicals 1 g | Request for Quote [thermofisher.com]
- 4. nbinnco.com [nbinnco.com]
- 5. CN115124410A - Preparation method of 2-fluoro-4-hydroxybenzaldehyde - Google Patents [patents.google.com]
- 6. fishersci.com [fishersci.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- To cite this document: BenchChem. [2,3-Difluoro-4-hydroxybenzaldehyde molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1323130#2-3-difluoro-4-hydroxybenzaldehyde-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)